

cyclohexanehexone derivative comparison H2 H3 properties

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Compound Focus: Cyclohexanehexone

CAS No.: 527-31-1

Cat. No.: S749526

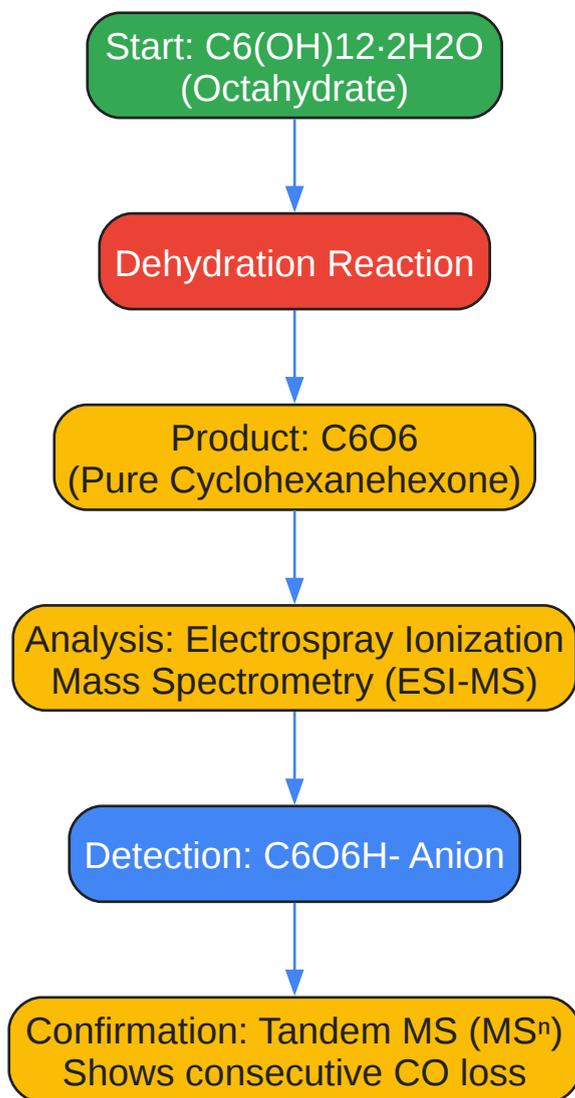
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Known Forms of Cyclohexanehexone

Compound Name	Molecular Formula	Key Characteristics & Experimental Data
Cyclohexanehexone (Theoretical) [1]	C_6O_6	• Status: Highly unstable; only observed as ionized fragments in mass spectrometry. • Synthesis: Generated via dehydration of its octahydrate; detected as $C_6O_6H^-$ anion. [2]
Cyclohexanehexone Octahydrate (Stable Commercial Form) [1] [3] [4]	$C_6O_6 \cdot 8H_2O$	(typically $C_6(OH)_{12} \cdot 2H_2O$) [1] • Status: Stable, commercially available solid. [4] • Appearance: Powder. [4] • Melting Point: Decomposes at 90-99°C . [3] [4] • Storage: 2-8°C. [4] • Application: Used as a building block for organic materials (e.g., in lithium battery electrodes). [5]

Synthesis and Characterization of C_6O_6

Recent research has made progress in studying the elusive C_6O_6 molecule. The following workflow outlines the synthesis and key characterization method described in a 2021 study.



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Experimental Protocol (Summarized) [2]:

- **Synthesis:** The theoretical C₆O₆ molecule was generated through the **dehydration** of its common octahydrate form, dodecahydroxycyclohexane dihydrate (C₆(OH)₁₂·2H₂O).
- **Characterization:** Due to its high instability, a new home-built **electrospray ionization mass spectrometry (ESI-MS)** setup within a glovebox was required for analysis.
- **Identification:** The compound was successfully detected as the **C₆O₆H⁻** anion. Its structure was confirmed using **tandem mass spectrometry (MSⁿ)**, which showed consecutive losses of carbon monoxide (CO) units, a signature of its structure.

Applications and Further Research

While a direct H2/H3 comparison isn't possible, **cyclohexanehexone** is a valuable precursor. For instance, it has been used in **polycondensation with p-phenylenediamine** to create new organic electrode materials for lithium batteries [5]. This demonstrates its relevance in materials science.

To further your research, you could:

- **Verify the Nomenclature:** Check the specific naming convention ("H2", "H3") in your source material. These may be internal codes for research compounds not yet widely published.
- **Explore Related Oxocarbons:** Consider investigating other molecules in the oxocarbon family (such as rhodizonate salts) which may have similar redox properties and more extensively documented derivatives [1].
- **Consult Specialty Databases:** Search chemical patent databases or specialized organic chemistry resources for any non-traditional naming of **cyclohexanehexone** derivatives.

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References

1. - Wikipedia Cyclohexanehexone [en.wikipedia.org]
2. Revisiting the Hitherto Elusive Cyclohexanehexone Molecule... | CoLab [colab.ws]
3. | CAS#:527-31-1 | Chemsrvc Cyclohexanehexone [chemsrc.com]
4. Hexaketocyclohexane octahydrate Cyclohexanehexone octahydrate [sigmaaldrich.com]
5. sciencedirect.com/science/article/pii/S0379677922001072 [sciencedirect.com]

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